

"5-Nitropyridin-3-ol" physical and chemical properties

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Compound of Interest

Compound Name: 5-Nitropyridin-3-ol

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An In-depth Technical Guide to 5-Nitropyridin-3-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Nitropyridin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document consolidates available data on its characteristics, synthesis, and potential biological relevance, presenting it in a structured format for easy reference and comparison.

Core Physical and Chemical Properties

5-Nitropyridin-3-ol is a pale-yellow to yellow-brown solid.^[1] While a definitive experimental melting point is not widely reported in the literature, its structural analogs and computed data suggest it is a solid at room temperature. The compound's key identifiers and properties are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₄ N ₂ O ₃	[1] [2] [3]
Molecular Weight	140.10 g/mol	[2]
CAS Number	186593-26-0	[1] [2] [3]
Appearance	Pale-yellow to yellow-brown solid	[1]
Boiling Point (Computed)	411.7 °C at 760 mmHg	[4]
Flash Point (Computed)	202.8 °C	[4]
Density (Computed)	1.507 g/cm ³	[4]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **5-Nitropyridin-3-ol** is not readily available in published literature, general methods for the synthesis of nitropyridine derivatives can be adapted. One common approach involves the nitration of a corresponding hydroxypyridine precursor. For instance, the synthesis of the related compound 2-hydroxy-5-methyl-3-nitropyridine is achieved by dissolving 2-amino-5-methylpyridine in concentrated sulfuric acid, followed by the progressive addition of a mixture of concentrated nitric acid and concentrated sulfuric acid at an elevated temperature.[\[5\]](#) Another patented method for synthesizing 3-hydroxy-2-nitropyridine involves the reaction of 3-hydroxypyridine with a nitrate salt in the presence of acetic anhydride.[\[6\]](#) These methodologies suggest that **5-Nitropyridin-3-ol** could be synthesized via the nitration of 3-hydroxypyridine, though the specific reaction conditions would require optimization to favor the formation of the 5-nitro isomer.

The reactivity of **5-Nitropyridin-3-ol** is dictated by the electronic properties of the pyridine ring, which is substituted with an electron-withdrawing nitro group and an electron-donating hydroxyl group. The nitro group deactivates the ring towards electrophilic substitution and directs incoming electrophiles to the meta position. Conversely, the hydroxyl group is an activating, ortho-, para-directing group. The interplay of these two functional groups will govern the regioselectivity of further chemical modifications. The nitro group can also undergo reduction to an amino group, providing a route to a variety of other functionalized pyridine derivatives.

Spectroscopic Data

Detailed experimental spectral data for **5-Nitropyridin-3-ol** is scarce in the public domain. However, based on the known spectral properties of related nitropyridine and hydroxypyridine compounds, the following characteristics can be anticipated:

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the three aromatic protons on the pyridine ring. The chemical shifts of these protons will be influenced by the positions of the nitro and hydroxyl groups.
- ^{13}C NMR: The carbon NMR spectrum will display five signals corresponding to the five carbon atoms of the pyridine ring. The carbons attached to the nitro and hydroxyl groups will exhibit characteristic downfield and upfield shifts, respectively.
- FTIR: The infrared spectrum will likely show characteristic absorption bands for the O-H stretching of the hydroxyl group, N-O stretching vibrations of the nitro group, and C=C and C=N stretching vibrations of the pyridine ring.
- UV-Vis: The UV-Vis spectrum is expected to exhibit absorption maxima characteristic of a substituted pyridine ring containing a nitro group, which is a chromophore.

Potential Biological Activity

Nitropyridine derivatives are known to possess a wide range of biological activities, including antimicrobial, anticancer, and enzyme inhibitory effects.^[7] The nitro group is a key pharmacophore in many bioactive molecules. While specific studies on the biological activity of **5-Nitropyridin-3-ol** are limited, its structural features suggest potential for further investigation in drug discovery programs. The presence of both a hydrogen bond donor (hydroxyl group) and a hydrogen bond acceptor (nitro group) could facilitate interactions with biological targets such as enzymes and receptors.

Further research, including in vitro bioassays to evaluate its cytotoxicity against various cell lines and enzyme inhibition studies, is necessary to elucidate the specific biological and pharmacological properties of **5-Nitropyridin-3-ol**.

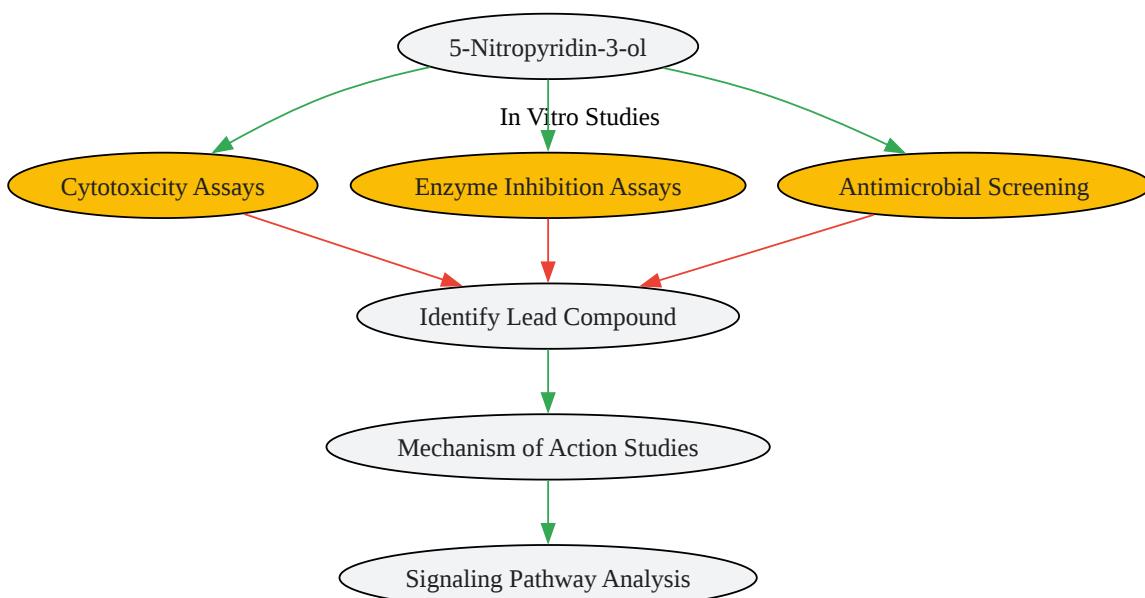
Experimental Workflows and Logical Relationships

To facilitate further research and development involving **5-Nitropyridin-3-ol**, the following diagrams illustrate a potential synthetic workflow and a logical relationship for investigating its biological activity.



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A potential synthetic workflow for **5-Nitropyridin-3-ol**.



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Logical workflow for investigating the biological activity of **5-Nitropyridin-3-ol**.

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